experimental setup for testing 2-(Quinolin-3-YL)acetic acid

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Compound of Interest

Compound Name:	*2-(Quinolin-3-YL)acetic acid*
CAS No.:	*21168-40-1*
Cat. No.:	*B1297708*

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An In-Depth Guide to the Experimental Evaluation of **2-(Quinolin-3-YL)acetic acid**: Application Notes and Protocols

Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the experimental testing of **2-(Quinolin-3-YL)acetic acid**. The quinoline scaffold is a cornerstone in medicinal chemistry, and derivatives such as this compound have shown significant therapeutic potential. Notably, literature suggests that **2-(Quinolin-3-YL)acetic acid** derivatives act as allosteric inhibitors of HIV-1 integrase, marking a promising avenue for antiretroviral research.[1][2] This guide offers a structured approach, beginning with essential safety and handling protocols, followed by a foundational cytotoxicity assessment, and culminating in detailed protocols for primary functional screening assays related to its potential anti-HIV, anticancer, and antimicrobial activities.[3][4] The methodologies are designed to be robust and self-validating, providing a solid framework for the initial characterization and subsequent investigation of this compound.

Introduction and Background

The quinoline ring system is a privileged heterocyclic scaffold that forms the core of numerous compounds with a wide array of biological activities. Its derivatives have been successfully developed into drugs for treating malaria (chloroquine), cancer, and various infections. The subject of this guide, **2-(Quinolin-3-YL)acetic acid**, is a member of this versatile chemical family.

The primary rationale for investigating this compound stems from published research identifying its derivatives as potent allosteric inhibitors of HIV-1 integrase (IN).[1] HIV-1 IN is a critical enzyme that catalyzes the insertion of the viral DNA into the host cell's genome, an essential step for viral replication.[2] Allosteric inhibitors that bind to a site distinct from the active site offer a promising strategy to overcome drug resistance observed with traditional active-site inhibitors. This makes **2-(Quinolin-3-YL)acetic acid** a high-priority candidate for anti-HIV drug discovery programs.

Furthermore, the broader class of quinoline carboxylic acids has demonstrated significant potential in other therapeutic areas. Studies have reported the antiproliferative effects of quinoline-3-carboxylic acids against various cancer cell lines and the antibacterial activity of quinolone-3-acetic acids against both Gram-positive and Gram-negative bacteria.[3][4] This application note therefore provides a multi-faceted testing strategy to thoroughly characterize the biological profile of **2-(Quinolin-3-YL)acetic acid**.

Compound Handling and Safety

Prior to any experimental work, it is crucial to understand the chemical properties and safety hazards associated with **2-(Quinolin-3-YL)acetic acid**.

Table 1: Physicochemical Properties of **2-(Quinolin-3-YL)acetic acid**

Property	Value	Source
Molecular Formula	$C_{11}H_9NO_2$	[5][6]
Molecular Weight	187.19 g/mol	[5][6]
CAS Number	21168-40-1	[5]
Appearance	Solid	[6]

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Safety Precautions and Hazard Information

According to the Globally Harmonized System (GHS), **2-(Quinolin-3-YL)acetic acid** is classified as acutely toxic.

- Hazard Classification: Acute Toxicity, Oral (Category 3).[5]
- Signal Word: Danger
- Hazard Statement: H301 - Toxic if swallowed.[5][6]

Personal Protective Equipment (PPE): All handling must be performed in a certified chemical fume hood. The following PPE is mandatory:

- Nitrile gloves (inspect before use).
- Safety goggles or a full-face shield.
- Laboratory coat.

Protocol: Preparation of Stock Solutions

Causality Behind Experimental Choices: Dimethyl sulfoxide (DMSO) is the recommended solvent due to its high solubilizing capacity for a wide range of organic compounds and its compatibility with most cell-based and biochemical assays at low final concentrations (<0.5%). A high-concentration stock (e.g., 20 mM) is prepared to minimize the volume of solvent added to experimental wells, thereby reducing potential solvent-induced artifacts.

Materials:

- **2-(Quinolin-3-YL)acetic acid** powder
- Anhydrous, sterile DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes

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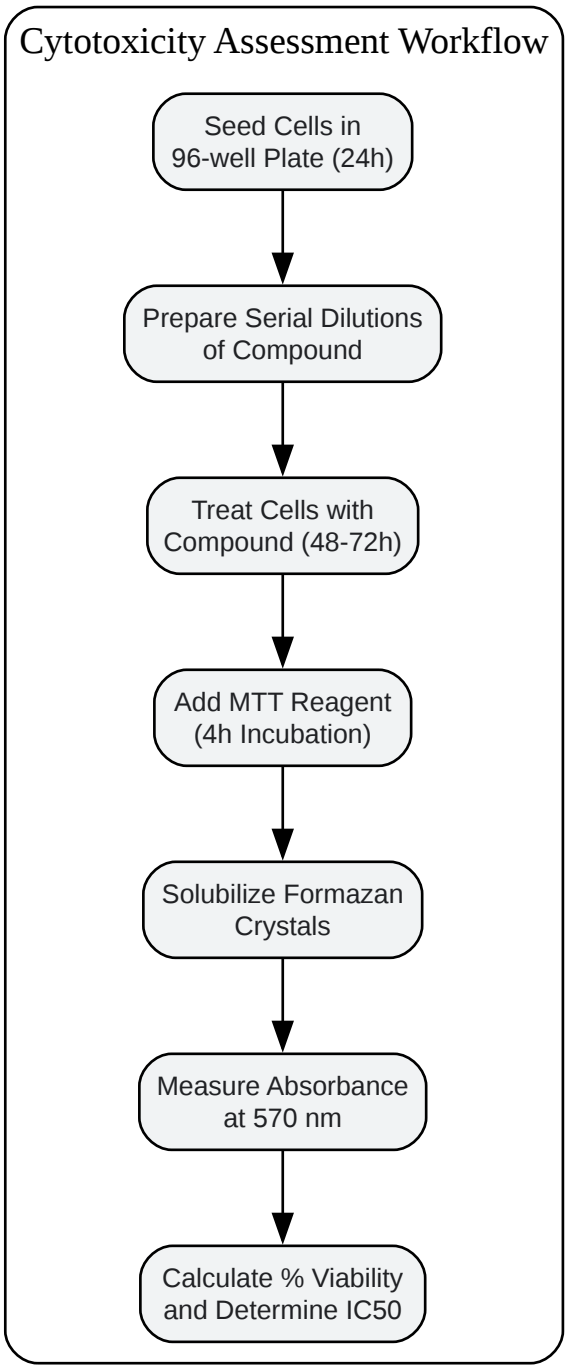
Procedure:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh a target amount of **2-(Quinolin-3-YL)acetic acid** (e.g., 1.87 mg) into the tube.
- Calculate the required volume of DMSO to achieve the desired stock concentration (e.g., for a 20 mM stock with 1.87 mg of compound, add 500 µL of DMSO).
  - Calculation: Volume (L) = Mass (g) / (Molar Mass (g/mol) * Molarity (mol/L))
- Add the calculated volume of DMSO to the tube.
- Vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -20°C, protected from light.

Preliminary Cytotoxicity Assessment

Rationale: The first essential step in evaluating any compound is to determine its intrinsic cytotoxicity. This establishes the concentration range where the compound can be tested for specific biological effects without causing non-specific cell death. The MTT assay is a reliable, colorimetric method for assessing cell metabolic activity, which serves as a proxy for cell viability.[7]

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Caption: Workflow for determining compound cytotoxicity using the MTT assay.

Protocol: In Vitro Cytotoxicity (MTT Assay)

Materials:

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- Human cell lines: e.g., HEK293 (non-cancerous control), HeLa, or Jurkat (relevant for HIV/cancer studies).[4]
- Complete culture medium (e.g., DMEM or RPMI-1640 with 10% FBS).
- 96-well flat-bottom plates.
- **2-(Quinolin-3-YL)acetic acid** stock solution (20 mM in DMSO).
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS).
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl).
- Multichannel pipette and microplate reader.

Procedure:

- Seed cells in a 96-well plate at a density of 5,000–10,000 cells/well in 100 µL of medium. Incubate for 24 hours at 37°C, 5% CO_2 to allow for attachment.[7]
- Prepare serial dilutions of the compound in complete medium. A typical starting range would be 100 µM down to ~0.1 µM. Include a "vehicle control" well containing medium with the same final concentration of DMSO as the highest compound concentration (e.g., 0.5%).
- After 24 hours, carefully remove the old medium from the wells and add 100 µL of the medium containing the various compound concentrations.[7]
- Incubate the plates for 48-72 hours.[7]
- Add 20 µL of MTT solution to each well and incubate for an additional 4 hours. Viable cells with active metabolism will convert the yellow MTT into purple formazan crystals.[7]
- Carefully remove the medium and add 150 µL of solubilization buffer to each well to dissolve the formazan crystals.[7]
- Measure the absorbance at 570 nm using a microplate reader.

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- Calculate the percentage of cell viability for each concentration relative to the vehicle control and plot the results to determine the IC_{50} value (the concentration that inhibits 50% of cell viability).[7]

Table 2: Template for Recording Cytotoxicity Data

Cell Line	IC_{50} (µM)	95% Confidence Interval
HEK293		
HeLa		
Jurkat		

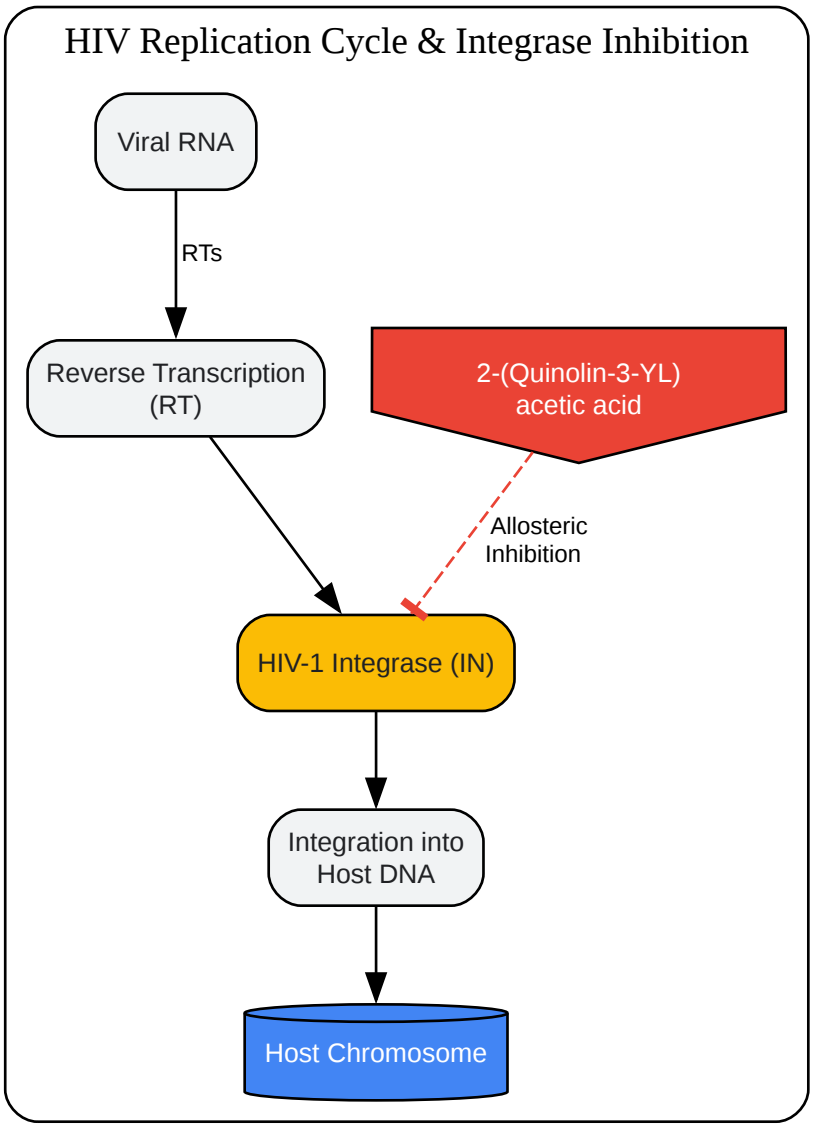
Functional Assays: Investigating Mechanisms of Action

Once a non-toxic concentration range is established, functional assays can be performed. The following protocols are based on the most promising activities reported for this class of compounds.

Primary Target: Anti-HIV-1 Integrase Activity

Rationale: The most specific reported activity for **2-(Quinolin-3-YL)acetic acid** derivatives is the allosteric inhibition of HIV-1 integrase.[1] A biochemical assay using recombinant integrase is the most direct way to validate this mechanism.

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Caption: Site of action for HIV-1 Integrase inhibitors in the viral life cycle.

Protocol 4.1.1: HIV-1 Integrase Strand Transfer Assay (Biochemical)

This protocol is a generalized procedure, often performed using commercially available kits that provide the recombinant enzyme, DNA substrates, and detection reagents.

Principle: The assay measures the ability of the integrase enzyme to insert a donor DNA substrate into a target DNA substrate. Inhibition is quantified by a reduction in the strand transfer product.

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Procedure (Kit-Based Example):

- Coat a 96-well plate with the target DNA substrate according to the manufacturer's instructions.
- Prepare a reaction mixture containing reaction buffer, the donor DNA substrate, and recombinant HIV-1 integrase.
- Add serial dilutions of **2-(Quinolin-3-YL)acetic acid** (at non-toxic concentrations) to the wells. Include a positive control (known inhibitor) and a negative control (DMSO vehicle).
- Initiate the reaction by adding the integrase/donor DNA mixture to the wells. Incubate at 37°C for the recommended time (e.g., 60-90 minutes).
- Wash the plate to remove unbound components.
- Detect the integrated donor DNA using a labeled antibody or other detection system provided with the kit.
- Measure the signal (e.g., fluorescence or absorbance) with a plate reader.
- Calculate the percent inhibition for each compound concentration and determine the IC_{50} value.

Secondary Screening: Anticancer Potential

Rationale: If significant cytotoxicity is observed in cancer cell lines (e.g., HeLa) but not in non-cancerous lines (HEK293), it suggests a potential therapeutic window. A common mechanism for anticancer agents is the induction of programmed cell death, or apoptosis. Caspase-3 and -7 are key executioner enzymes in the apoptotic pathway.[8]

Protocol 4.2.1: Caspase-3/7 Activation Assay

Principle: This is a luminescent assay that uses a proluminescent caspase-3/7 substrate. When apoptosis is induced and caspases are activated, the substrate is cleaved, generating a luminescent signal that is proportional to caspase activity.

Procedure:

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- Seed cancer cells (e.g., HeLa) in a white-walled 96-well plate and incubate for 24 hours.
- Treat cells with **2-(Quinolin-3-YL)acetic acid** at various concentrations (e.g., at and around the IC_{50} value determined in the MTT assay). Include positive (e.g., staurosporine) and negative (vehicle) controls.
- Incubate for a period determined by preliminary time-course experiments (e.g., 18-24 hours).
- Equilibrate the plate to room temperature.
- Prepare the Caspase-Glo® 3/7 Reagent according to the manufacturer's protocol.
- Add 100 µL of the reagent to each well.
- Mix gently on a plate shaker and incubate at room temperature for 1-2 hours, protected from light.
- Measure luminescence using a plate-reading luminometer.
- Normalize the data to the vehicle control and plot the fold-increase in caspase activity.

Tertiary Screening: Antimicrobial Activity

Rationale: The quinolone core is famous for its antibacterial properties, primarily through the inhibition of DNA gyrase.[9] The broth microdilution method is the gold standard for determining the Minimum Inhibitory Concentration (MIC), the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.[3]

Protocol 4.3.1: Broth Microdilution for MIC Determination

Procedure:

- Prepare a 2-fold serial dilution of **2-(Quinolin-3-YL)acetic acid** in a 96-well plate using sterile cation-adjusted Mueller-Hinton Broth (CAMHB).
- Inoculate the wells with a standardized suspension of bacteria (e.g., Staphylococcus aureus for Gram-positive and Escherichia coli for Gram-negative) to a final concentration of ~5 x 10^5 CFU/mL.[3]

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- Include a positive control for growth (broth + inoculum, no compound) and a negative control for sterility (broth only).
- Incubate the plate at 37°C for 18-24 hours.
- Determine the MIC by visual inspection: the MIC is the lowest concentration of the compound in which there is no visible turbidity (growth).

Data Interpretation and Future Directions

The successful completion of these protocols will yield a robust preliminary dataset for **2-(Quinolin-3-YL)acetic acid**.

Table 3: Summary of Expected Data Outputs

Assay	Key Metric	Interpretation
MTT Cytotoxicity	IC_{50} (µM)	Defines the toxic concentration and therapeutic window.
HIV-1 Integrase	IC_{50} (µM)	Quantifies direct inhibition of the primary target enzyme.
Caspase-3/7 Activity	Fold-Increase	Indicates induction of apoptosis as a potential anticancer mechanism.
Broth Microdilution	MIC (µg/mL)	Defines the potency of antibacterial activity.

A key analysis is the calculation of a Selectivity Index (SI), particularly for the anti-HIV and anticancer activities. The SI is calculated as (IC_{50} in a normal cell line) / (IC_{50} in the functional assay or cancer cell line). A high SI value (>10) is desirable, as it indicates that the compound is effective against its target at concentrations that are not toxic to normal cells.

Based on these initial findings, future work could involve cell-based HIV replication assays, screening against a broader panel of cancer cell lines, or mechanistic studies to confirm DNA gyrase inhibition as the mode of antibacterial action.

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